

Prodigiosin: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Prodigiosin*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Prodigiosin, a vibrant red pigment belonging to the prodiginine family of natural products, has garnered significant attention within the scientific community.^{[1][2]} Produced as a secondary metabolite by various bacteria, most notably *Serratia marcescens*, this tripyrrole compound exhibits a remarkable spectrum of biological activities, including antibacterial, antifungal, antimalarial, immunosuppressive, and potent anticancer properties.^{[1][2][3][4][5][6][7][8][9]} Its unique chemical structure and multifaceted bioactivities make it a compelling candidate for therapeutic development. This technical guide provides a comprehensive overview of the physical and chemical properties of **prodigiosin**, detailed experimental protocols for its study, and an exploration of the key signaling pathways it modulates.

Physical and Chemical Properties

Prodigiosin is characterized by its distinct physical and chemical properties, which are crucial for its extraction, purification, and formulation. A summary of its key quantitative data is presented in the tables below.

General and Physical Properties

Property	Value	References
Molecular Formula	C ₂₀ H ₂₅ N ₃ O	[3]
Molecular Weight	323.44 g/mol	[3][10]
Appearance	Dark red solid	[2]
Melting Point	151-152 °C	[6]
Boiling Point	554.3 ± 50.0 °C (Predicted)	[2][6]

Solubility Profile

Prodigiosin is a lipophilic molecule, a characteristic that dictates its solubility in various solvents.

Solvent	Solubility	References
Water	Insoluble	[1][11]
Ethanol	Soluble	[2][4][12]
Methanol	Soluble	[1][2][4][11][12]
Chloroform	Soluble	[1][11]
Acetone	Soluble	[4][12]
Acetonitrile	Soluble	[1][11]
Dimethyl Sulfoxide (DMSO)	Soluble	[1][4][11]
Ether	Moderately soluble	[1]
Hexane	Soluble	[4]
Toluene	Soluble	[12]
Ethyl Acetate	Soluble	[12]

Spectral Properties

The spectral characteristics of **prodigiosin** are fundamental for its identification and quantification.

Spectral Data	Wavelength/Value	Conditions/Notes	References
UV-Vis Absorbance (λ_{max})	534-537 nm	Acidic conditions (e.g., acidified ethanol/methanol)	[1] [5] [13] [14]
~470 nm	Alkaline conditions	[1]	
Fluorescence Excitation	534 nm	20 mM HEPES, 100 mM NaCl, pH 7.5, 2% DMSO	[15]
Fluorescence Emission	555-557 nm	20 mM HEPES, 100 mM NaCl, pH 7.5, 2% DMSO; Methanol	[14] [15]
Mass Spectrometry (m/z)	324.2 - 324.3 $[\text{M}+\text{H}]^+$	Electrospray Ionization (ESI)	[1] [16] [17]
^1H NMR	Chemical shifts at δ 7.23, 6.95, 4.01, 2.17, 1.28, and 0.87 ppm	In CDCl_3 or DMSO-d_6	[8] [18] [19]
^{13}C NMR	Signals for sp^3 (methyl, methoxyl), sp^2 (aromatic, olefinic), and imino ring carbons	In CDCl_3	[19]
Infrared (IR) Spectroscopy (cm^{-1})	~3416 (N-H stretch), 2916 & 2852 (methylene stretch), 1652 (N-H bend), 1445 (methyl bend), 1379 (C-O stretch)	KBr pellets	[8]

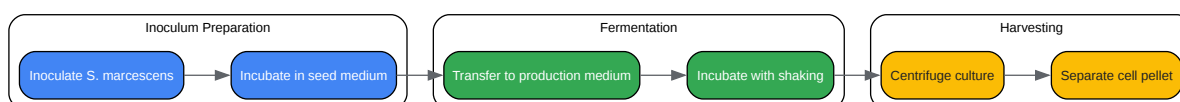
Experimental Protocols

This section outlines detailed methodologies for the production, extraction, purification, and characterization of **prodigiosin**, as well as for the evaluation of its biological activities.

Production of Prodigiosin in *Serratia marcescens*

A common method for producing **prodigiosin** involves the cultivation of *Serratia marcescens*.

Workflow for **Prodigiosin** Production



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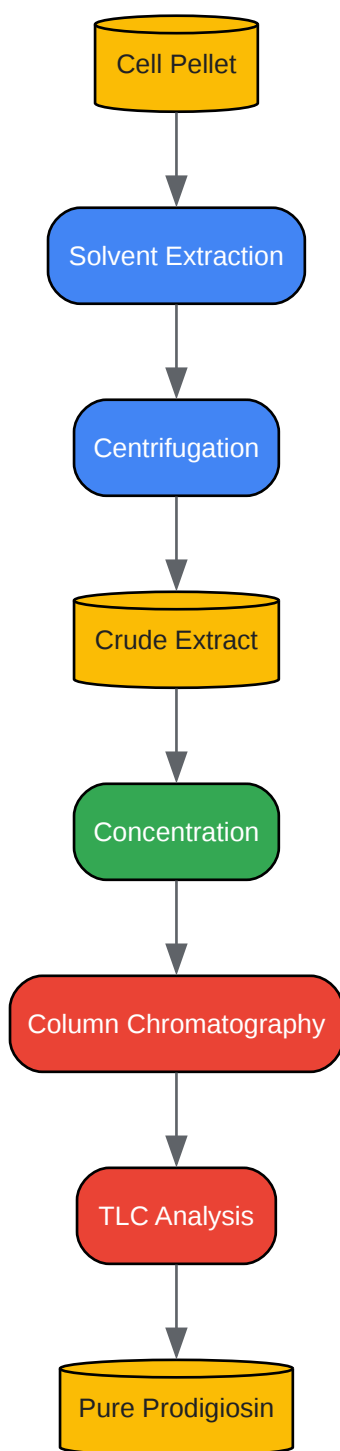
Caption: Workflow for the production of **prodigiosin** from *Serratia marcescens*.

Methodology:

- **Inoculum Preparation:** Inoculate a single colony of *Serratia marcescens* into a sterile seed medium (e.g., peptone glycerol broth). Incubate at 28-30°C for 24 hours with shaking.[20]
- **Production:** Transfer the seed culture to a larger volume of production medium. Various media can be used, with peptone-glycerol broth being common.[20] Incubate at 28-30°C for 48-72 hours with vigorous shaking to ensure adequate aeration.[20]
- **Harvesting:** After incubation, harvest the bacterial cells, which contain the intracellular **prodigiosin**, by centrifugation (e.g., 8,000-10,000 x g for 15-30 minutes).[20][21] Discard the supernatant and collect the cell pellet.

Extraction and Purification

Workflow for **Prodigiosin** Extraction and Purification



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Caption: General workflow for the extraction and purification of **prodigiosin**.

Methodology:

- Extraction: Resuspend the cell pellet in an appropriate organic solvent such as acidified methanol, ethanol, or acetone.[21][22] Vortex or sonicate the mixture to lyse the cells and release the pigment. Centrifuge to pellet the cell debris and collect the colored supernatant containing the crude **prodigiosin** extract.[21]
- Purification by Column Chromatography:
 - Concentrate the crude extract using a rotary evaporator.[22]
 - Prepare a silica gel column equilibrated with a non-polar solvent (e.g., hexane or petroleum ether).[22][23]
 - Load the concentrated extract onto the column.
 - Elute the pigment using a gradient of solvents, typically a mixture of petroleum ether and ethyl acetate, with increasing polarity.[22][23]
 - Collect the red-colored fractions.[23]
- Thin-Layer Chromatography (TLC): Monitor the purity of the collected fractions using TLC with a suitable solvent system (e.g., chloroform:methanol, 9:1 v/v).[18][24] The purified **prodigiosin** will appear as a single red spot.

Characterization

Methodology:

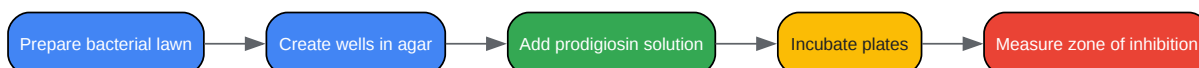
- UV-Visible Spectrophotometry: Dissolve the purified **prodigiosin** in an appropriate solvent (e.g., acidified methanol) and scan the absorbance from 200-700 nm to determine the maximum absorption wavelength (λ_{max}), which is characteristic of **prodigiosin**.[15][17][18]
- Mass Spectrometry (MS): Analyze the purified sample by techniques such as Electrospray Ionization Mass Spectrometry (ESI-MS) to determine the molecular weight and confirm the molecular formula.[3][16]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Perform ^1H and ^{13}C NMR to elucidate the chemical structure of the molecule.[19]

- Fourier-Transform Infrared (FTIR) Spectroscopy: Analyze the sample to identify the characteristic functional groups present in the **prodigiosin** molecule.[3]

Biological Activity Assays

Antimicrobial Activity - Agar Well Diffusion Method

Workflow for Agar Well Diffusion Assay



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Caption: Workflow for determining the antimicrobial activity of **prodigiosin**.

Methodology:

- Prepare a lawn of the test microorganism on a suitable agar medium (e.g., Mueller-Hinton agar for bacteria).[1][3]
- Aseptically create wells in the agar.
- Add a known concentration of purified **prodigiosin** dissolved in a suitable solvent (e.g., DMSO) to the wells.[3]
- Incubate the plates under appropriate conditions for the test microorganism.
- Measure the diameter of the clear zone of inhibition around the wells, which indicates antimicrobial activity.[3]

Anticancer Activity - Cytotoxicity Assay (MTT Assay)

Methodology:

- Seed cancer cells in a 96-well plate and allow them to adhere overnight.

- Treat the cells with various concentrations of **prodigiosin** for a specified period (e.g., 24, 48, or 72 hours).
- Add MTT reagent to each well and incubate to allow the formation of formazan crystals by viable cells.
- Solubilize the formazan crystals with a suitable solvent (e.g., DMSO).
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader. The absorbance is proportional to the number of viable cells.

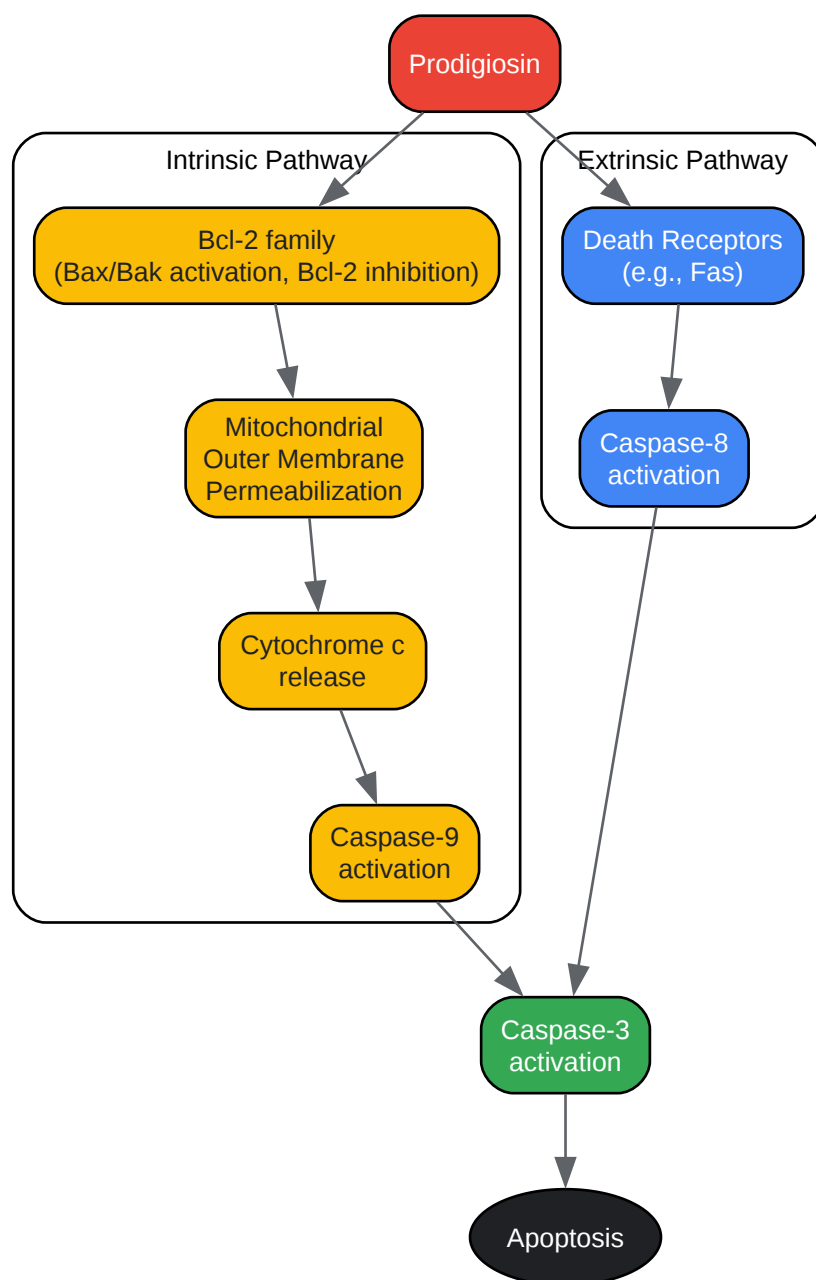
Signaling Pathways Modulated by Prodigiosin

Prodigiosin exerts its diverse biological effects by modulating multiple intracellular signaling pathways. A key aspect of its anticancer activity is the induction of apoptosis.

Apoptosis Induction Pathways

Prodigiosin triggers apoptosis through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.^{[2][5]}

Prodigiosin-Induced Apoptosis Signaling



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Caption: Simplified diagram of **prodigiosin**-induced apoptosis pathways.

Prodigiosin disrupts the balance of the Bcl-2 protein family, leading to mitochondrial dysfunction and the release of cytochrome c, which in turn activates the caspase cascade.^{[2][5]}

Other Key Signaling Pathways

- ER Stress: **Prodigiosin** can induce endoplasmic reticulum (ER) stress, activating pathways such as the IRE1 α -JNK and PERK-eIF2 α -ATF4-CHOP, which can lead to apoptosis or autophagic cell death.[2][7]
- AKT/mTOR Pathway: It has been shown to inhibit the AKT/mTOR signaling pathway, which is crucial for cell survival and proliferation.[2][7]
- Immunosuppression: **Prodigiosin** exerts its immunosuppressive effects, in part, by inhibiting the Janus kinase 3 (Jak3) signaling pathway, which is critical for T-cell activation and proliferation.[4][25] This is distinct from other immunosuppressants like cyclosporin A, as it does not inhibit IL-2 secretion but rather the signaling cascade initiated by IL-2.[4]

Conclusion

Prodigiosin is a multifaceted molecule with a rich chemical profile and a broad range of promising biological activities. The data and protocols presented in this guide offer a foundational resource for researchers and professionals in the fields of natural product chemistry, microbiology, and drug development. Further investigation into its mechanisms of action and the development of optimized production and delivery systems will be crucial in harnessing the full therapeutic potential of this remarkable crimson wonder.

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References

- 1. [Frontiers | Microbial prodigiosin shows broad-spectrum bioactivity confirmed by experimental and computational analyses \[frontiersin.org\]](#)
- 2. [Prodigiosin: unveiling the crimson wonder – a comprehensive journey from diverse bioactivity to synthesis and yield enhancement - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [Microbial prodigiosin shows broad-spectrum bioactivity confirmed by experimental and computational analyses - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- 4. Prodigiosins: a novel family of immunosuppressants with anti-cancer activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Biological Potential and Mechanism of Prodigiosin from *Serratia marcescens* Subsp. *lawsoniana* in Human Choriocarcinoma and Prostate Cancer Cell Lines - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Prodigiosin and its potential applications - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Frontiers | Prodigiosin: unveiling the crimson wonder – a comprehensive journey from diverse bioactivity to synthesis and yield enhancement [frontiersin.org]
- 8. Anticancer and Immunomodulatory Activities of Prodigiosin Extracted and Purified from *Serratia marcescens* - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Prodigiosin blocks T cell activation by inhibiting interleukin-2Ralpha expression and delays progression of autoimmune diabetes and collagen-induced arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. Isolation, Identification, and Antibacterial Properties of Prodigiosin, a Bioactive Product Produced by a New *Serratia marcescens* JSSCPM1 Strain: Exploring the Biosynthetic Gene Clusters of *Serratia* Species for Biological Applications | MDPI [mdpi.com]
- 14. researchgate.net [researchgate.net]
- 15. new.academiapublishing.org [new.academiapublishing.org]
- 16. Anticancer and Immunomodulatory Activities of Prodigiosin Extracted and Purified from *Serratia marcescens* | Scilit [scilit.com]
- 17. iosrjournals.org [iosrjournals.org]
- 18. Characterization of *Serratia marcescens* (OK482790)' prodigiosin along with in vitro and in silico validation for its medicinal bioactivities - PMC [pmc.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. rjlbpcs.com [rjlbpcs.com]
- 21. Extraction of prodigiosin from *Serratia marcescens* and its application as an antibacterial spray - IP Int J Med Microbiol Trop Dis [ijmmtd.org]
- 22. Optimization of prodigiosin biosynthesis by *Serratia marcescens* using unconventional bioresources - PMC [pmc.ncbi.nlm.nih.gov]

- [23. CN102311981B - Method for preparing and purifying prodigiosin - Google Patents \[patents.google.com\]](#)
- [24. irjet.net \[irjet.net\]](#)
- [25. Synthesis and immunosuppressive activity of novel prodigiosin derivatives - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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